

# Physicochemical Profiling of Methoxy-Nitroaniline Isomers: A Comparative Technical Guide

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## Compound of Interest

Compound Name: 4-(Methoxymethoxy)-2-nitroaniline

CAS No.: 54029-61-7

Cat. No.: B021294

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## Executive Summary

Methoxy-nitroanilines (C<sub>7</sub>H<sub>8</sub>N<sub>2</sub>O<sub>3</sub>) serve as critical intermediates in the synthesis of azo dyes (e.g., Pigment Yellow 74) and active pharmaceutical ingredients.[1][2] While they share an identical molecular weight (168.15 g/mol), the positional isomerism of the electron-donating methoxy (-OCH<sub>3</sub>) and amino (-NH<sub>2</sub>) groups relative to the electron-withdrawing nitro (-NO<sub>2</sub>) group creates profound divergences in their physicochemical profiles.[2]

This guide objectively compares the two most industrially relevant isomers:

- 2-Methoxy-4-nitroaniline (2-MeO-4-NA): A planar molecule with strong intermolecular networking, often used as a nonlinear optical (NLO) material.[1]
- 4-Methoxy-2-nitroaniline (4-MeO-2-NA): Characterized by strong intramolecular hydrogen bonding, significantly altering its solubility and thermal properties.[1]

## Structural & Electronic Analysis

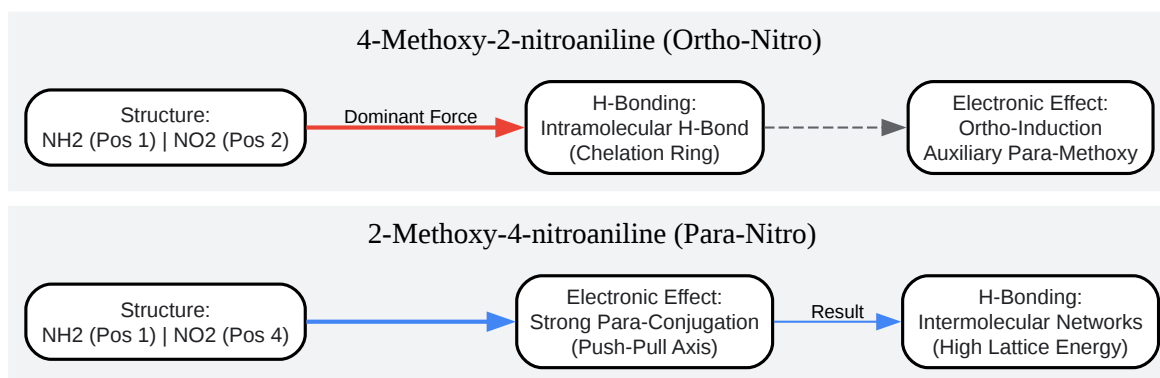
The divergence in properties between these isomers is governed by the "Ortho Effect" and the alignment of the "Push-Pull" electronic systems.

## Electronic Configuration

- 2-Methoxy-4-nitroaniline: The primary donor (-NH<sub>2</sub>) and acceptor (-NO<sub>2</sub>) are para to each other. This maximizes the conjugation length and creates a strong dipole moment across the molecule's long axis.[1] The ortho-methoxy group acts as an auxiliary donor but does not disrupt the primary charge transfer axis.[1]
- 4-Methoxy-2-nitroaniline: The acceptor (-NO<sub>2</sub>) is ortho to the amine.[1] This proximity facilitates the formation of a stable six-membered intramolecular hydrogen bond ring (NH...O=N). This "locking" of the proton reduces the amine's ability to participate in intermolecular hydrogen bonding.

## Visualization of Structural Logic

The following diagram illustrates the electronic relationships and hydrogen bonding potential.



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Figure 1: Structural logic comparing the intermolecular networking of the 4-nitro isomer vs. the intramolecular chelation of the 2-nitro isomer.

## Comparative Physicochemical Data

The following data aggregates experimental values. Note the significant difference in melting points, a direct consequence of the hydrogen bonding patterns described above.

Property	2-Methoxy-4-nitroaniline	4-Methoxy-2-nitroaniline	Causality
CAS Number	97-52-9	96-96-8	-
Appearance	Yellow to Orange Crystalline Powder	Orange to Red Powder	Charge transfer band shift
Melting Point	140 – 142 °C [1, 2]	123 – 126 °C [3, 4]	Intramolecular H-bonding in the 2-nitro isomer weakens crystal lattice forces, lowering MP.
pKa (Predicted)	~1.02 (Weak base)	~2.0 - 2.5	The ortho-nitro group withdraws e- density inductively but H-bonding stabilizes the neutral form.[1]
Solubility (Water)	0.2 g/L (Slightly soluble)	Slightly soluble	Both are lipophilic; ortho-chelation increases lipophilicity slightly.[1]
Dipole Moment	High (Strong Charge Transfer)	Moderate	Vector cancellation between ortho-substituents reduces net dipole.
UV-Vis	~370-380 nm (EtOH)	~400-420 nm (EtOH)	Bathochromic shift in ortho-nitro due to auxiliary resonance of p-OMe.[1]

## Experimental Protocols

To validate the purity and identity of these isomers, the following self-validating protocols are recommended.

## Protocol: Solvatochromic Shift Determination (UV-Vis)

This experiment confirms the "Push-Pull" nature of the isomers. 2-Methoxy-4-nitroaniline exhibits significant positive solvatochromism (red shift) in polar solvents due to the stabilization of its highly polar excited state.[1]

Reagents:

- Analytes: 2-Methoxy-4-nitroaniline, 4-Methoxy-2-nitroaniline (Recrystallized).
- Solvents: Cyclohexane (Non-polar), Ethanol (Polar protic), DMSO (Polar aprotic).

Workflow:

- Stock Preparation: Dissolve 10 mg of isomer in 10 mL of DMSO to create a primary stock (approx. 6 mM).
- Working Solutions: Dilute 50  $\mu$ L of stock into 3 mL of each respective solvent. Target absorbance: 0.5 – 0.8 AU.
- Blanking: Use pure solvent in matched quartz cuvettes (1 cm path length).[1]
- Acquisition: Scan from 250 nm to 600 nm. Scan rate: 200 nm/min.[1]
- Validation:
  - 2-MeO-4-NA should show a shift of >20 nm moving from cyclohexane to DMSO.
  - 4-MeO-2-NA will show a smaller shift due to the stabilization of the ground state by intramolecular H-bonding.

## Protocol: Differential Melting Point Analysis

Because the melting points are distinct but relatively close ( $\sim 15^\circ\text{C}$  difference), precise thermal history control is required to rule out polymorphs.

Step-by-Step:

- Drying: Dry samples in a vacuum oven at  $40^\circ\text{C}$  for 4 hours to remove solvent inclusions (pseudo-polymorphs).
- Packing: Pack capillary tubes to a height of 3 mm. Tap firmly to ensure high packing density.
- Ramp 1 (Fast): Heat at  $10^\circ\text{C}/\text{min}$  to  $110^\circ\text{C}$ .
- Ramp 2 (Slow): Slow heating rate to  $1^\circ\text{C}/\text{min}$ .
- Observation: Record the onset (first liquid drop) and clear point (complete liquefaction).
  - Acceptance Criteria: Range must not exceed  $2^\circ\text{C}$ . Wide ranges indicate impurities or mixed isomers.

## Applications & Performance Context

### Nonlinear Optical (NLO) Materials

2-Methoxy-4-nitroaniline is a candidate for NLO applications.<sup>[1][3][4]</sup> Its non-centrosymmetric crystal packing (often P21 space group) allows for Second Harmonic Generation (SHG). The planar structure and strong charge transfer axis maximize molecular hyperpolarizability ( ).

- Comparison: 4-Methoxy-2-nitroaniline is generally less effective for NLO because the intramolecular H-bond distorts the charge transfer vector and can lead to centrosymmetric packing which cancels out SHG effects.<sup>[1]</sup>

### Dye Synthesis (Pigment Yellow 74)

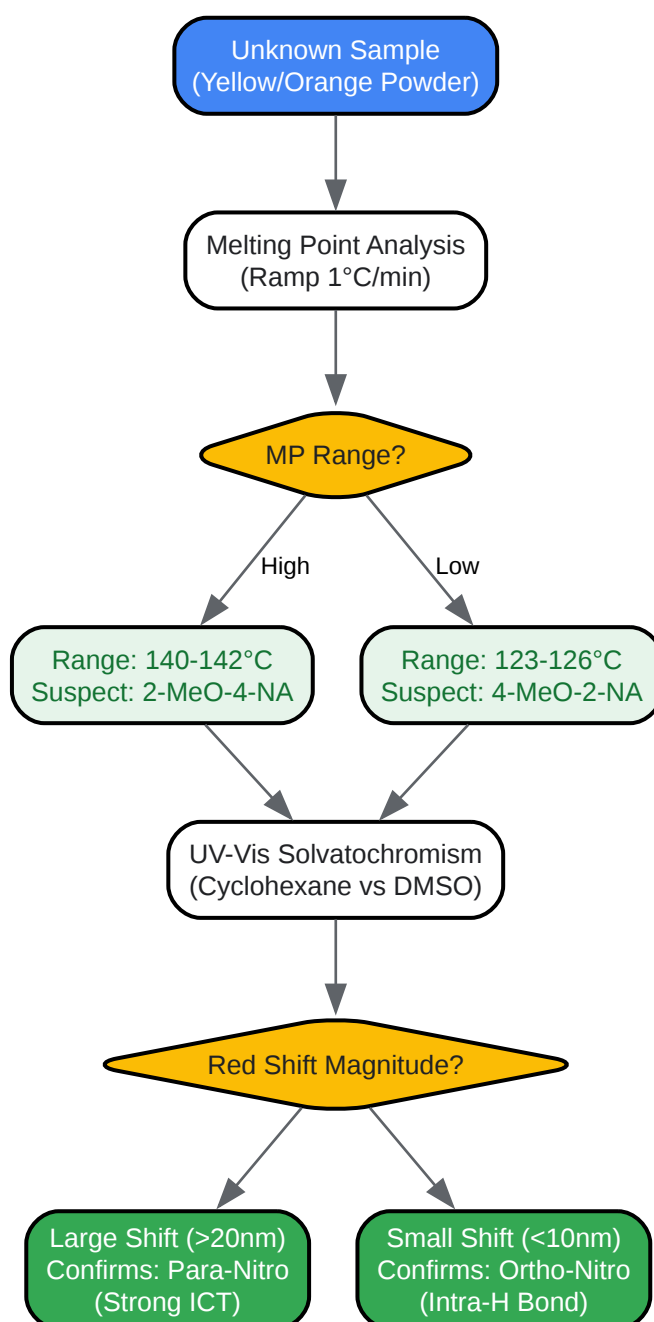
2-Methoxy-4-nitroaniline is the diazo component for Pigment Yellow 74.<sup>[1]</sup>

- Mechanism:<sup>[2]</sup> The amine is diazotized ( $\text{NaNO}_2/\text{HCl}$ ) and coupled with 2-methoxyacetanilide.

- Criticality: Isomeric purity is vital. Contamination with the 4-methoxy-2-nitro isomer shifts the color shade toward orange/red, failing quality control for standard yellow pigments.

## Experimental Workflow Diagram

The following diagram outlines the logical flow for characterizing an unknown sample suspected to be one of these isomers.



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Figure 2: Logical decision tree for distinguishing methoxy-nitroaniline isomers using thermal and spectroscopic data.

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